

# Application Notes and Protocols for AV-5080 in Influenza Virus Research

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## Compound of Interest

Compound Name: AV-5080

Cat. No.: B11034536

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## Product: AV-5080

## Target: Influenza Virus Neuraminidase (NA)

**Applications: Investigation of influenza virus entry and release, screening for antiviral activity, and studying mechanisms of drug resistance.**

**AV-5080** is a potent, orally active neuraminidase inhibitor effective against both influenza A and B viruses, including strains resistant to oseltamivir.[1][2][3] Its primary mechanism of action is the inhibition of the viral neuraminidase (NA) enzyme, which is crucial for the release of progeny virions from infected host cells.[4][5] Additionally, emerging evidence suggests that neuraminidase activity also plays a role in the early stages of infection, including viral entry, by facilitating movement through the mucus and preventing virion aggregation at the cell surface.

These application notes provide detailed protocols for utilizing **AV-5080** to study its effects on influenza virus entry and release.

## Quantitative Data Summary

The following tables summarize the in vitro efficacy of **AV-5080** against various influenza virus strains.

Table 1: In Vitro Neuraminidase Inhibitory Activity of **AV-5080**

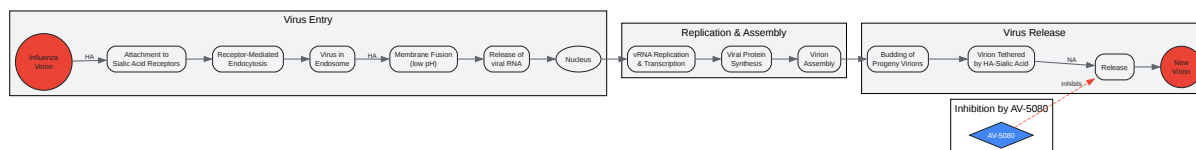
Virus Strain	Inhibitor	IC50 (nM)
A/Duck/Minnesota/1525/1981 (H5N1)	AV-5080	0.03
A/Perth/265/2009 (H1N1, wild-type)	AV-5080	0.07
A/California/07/2009 (H1N1)	AV-5080	0.03 - 0.61
B/Florida/4/2006	AV-5080	0.03 - 0.61

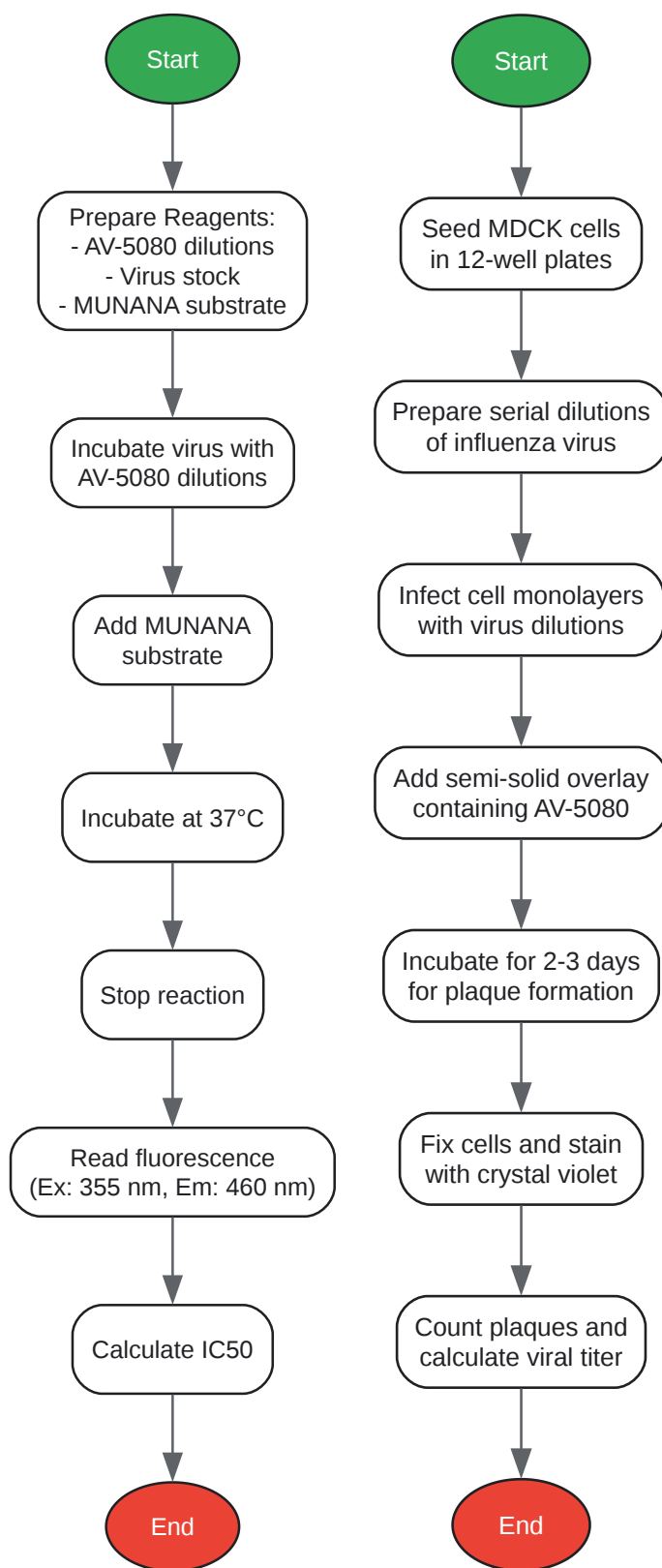
Table 2: In Vitro Antiviral Activity of **AV-5080** in Cell Culture

Virus Strain	Cell Line	Inhibitor	EC90 (nM)
A/California/07/2009 (H1N1)	MDCK	AV-5080	0.71 ± 0.24
A/California/07/2009 (H1N1)	MDCK	Oseltamivir	~19.88

## Signaling Pathways and Experimental Workflows

The following diagrams illustrate the influenza virus lifecycle, focusing on the roles of hemagglutinin (HA) and neuraminidase (NA) in entry and release, and the experimental workflows for assays used to evaluate **AV-5080**.





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## References

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